

Proper Disposal Procedures for Diphenyl Chlorophosphate

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Compound of Interest

Compound Name: *Dphpc*

Cat. No.: *B15577321*

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Disclaimer: The abbreviation "**Dphpc**" is not a standard chemical identifier. Based on common chemical acronyms, this guide assumes the substance in question is Diphenyl chlorophosphate (also known as Diphenyl phosphoryl chloride), a hazardous chemical with CAS Number 2524-64-3.^{[1][2]} Another, less hazardous possibility is 1,2-diphytanoyl-sn-glycero-3-phosphocholine (**DPhPC**), a phospholipid used in biophysical research.^{[3][4][5][6]} Users must verify the exact identity of their chemical waste by checking the container label and Safety Data Sheet (SDS) before proceeding with any disposal protocol. This guide pertains exclusively to Diphenyl chlorophosphate.

Diphenyl chlorophosphate is a corrosive and toxic liquid that causes severe skin burns and eye damage.^{[2][7]} It is also water-reactive, liberating toxic gas upon contact with moisture.^[2] Proper handling and disposal are critical to ensure personnel safety and environmental protection.

Immediate Safety & Handling Precautions

Before beginning any disposal-related activities, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).^[8] All handling of Diphenyl chlorophosphate waste must occur in a well-ventilated area, preferably within a chemical fume hood.^{[2][9]}

Table 1: Required Personal Protective Equipment (PPE)[9][10][11]

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles with a full-face shield.	Protects against severe eye damage from splashes.[7][9]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Nitrile rubber).[9] Wear two pairs (double-glove).	Prevents skin contact, which can cause severe chemical burns.[2][9]
Body Protection	A chemical-resistant laboratory coat or apron worn over personal clothing.[9]	Provides a barrier against spills and contamination.[9]
Respiratory Protection	Work in a chemical fume hood. [2] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor/acid gas cartridge.[9][12]	Minimizes the inhalation of corrosive and toxic vapors.[9]

Operational Disposal Plan

Disposal of Diphenyl chlorophosphate must comply with local, regional, and national hazardous waste regulations.[2] The primary recommended disposal method is incineration at a licensed hazardous waste facility.[8]

Step 1: Waste Identification and Segregation

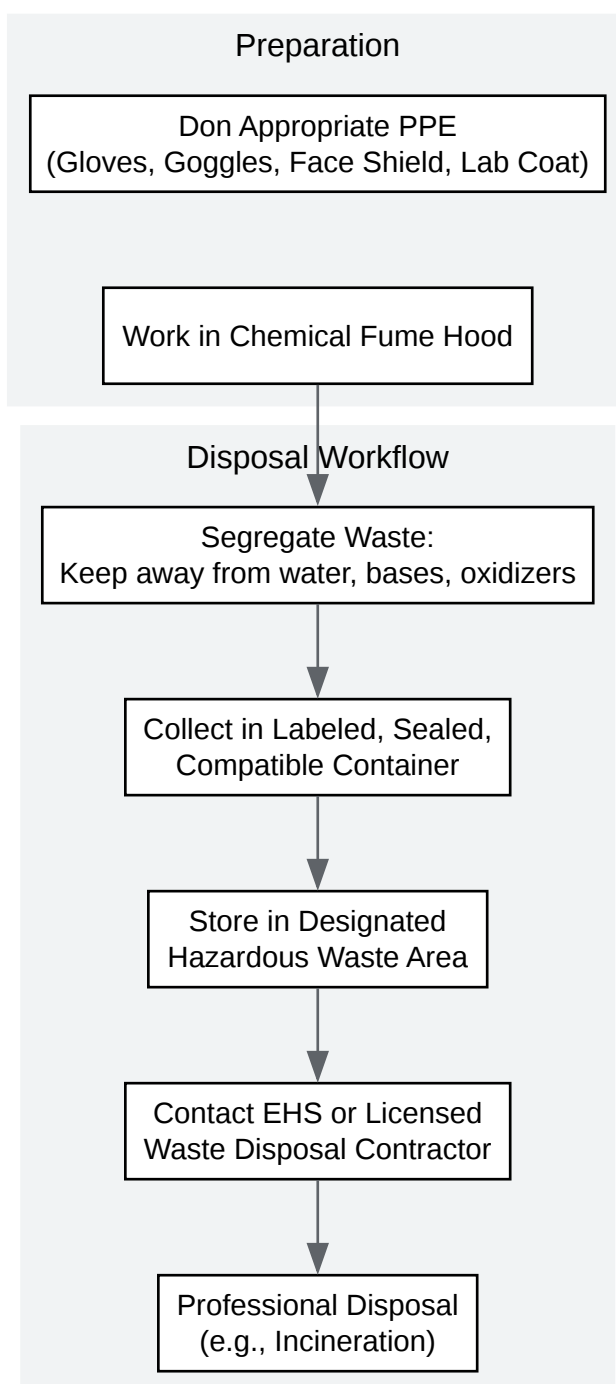
- Clearly label all waste containers as "Hazardous Waste: Diphenyl chlorophosphate, Corrosive, Water-Reactive".[8]
- Segregate waste containing Diphenyl chlorophosphate from all other waste streams, especially from aqueous solutions, bases, strong oxidizing agents, and alcohols.[1][13][14]

Step 2: Containerization

- Use only approved, leak-proof, and chemically compatible containers for waste collection. The original container is often suitable.[8][15]
- Keep containers tightly sealed to prevent the release of vapors and contact with moisture.[8]
- Store waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.[8] This should be a corrosives-compatible area.[2]

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and transport.
- Provide the contractor with the Safety Data Sheet (SDS) for Diphenyl chlorophosphate.
- Do not mix Diphenyl chlorophosphate waste with any other chemicals unless explicitly instructed by the disposal contractor or your EHS office.



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Caption: Workflow for the safe disposal of Diphenyl chlorophosphate waste.

Experimental Protocols: Spill Management

In the event of a spill, immediate and correct action is crucial to mitigate exposure and contamination.

Protocol for Minor Spills (inside a chemical fume hood):

- Ensure appropriate PPE is worn.
- Contain the spill with an inert, dry absorbent material such as sand, earth, or vermiculite.^[7]
Do not use combustible, cellulose-based absorbents.^[1]
- Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled hazardous waste container.^[7]
- Wipe the spill area with a cloth dampened with a non-reactive solvent (e.g., toluene or xylene), and place the cloth in the waste container.
- Decontaminate the area with a mild soap and water solution, followed by a final water rinse, collecting all cleaning materials as hazardous waste.
- Seal the waste container and manage it for professional disposal.

Protocol for Major Spills:

- Evacuate all non-essential personnel from the area immediately.^[7]
- Alert your institution's emergency response team and EHS office.^[7]
- Do not attempt to clean up a major spill without specialized training and equipment.^[7]

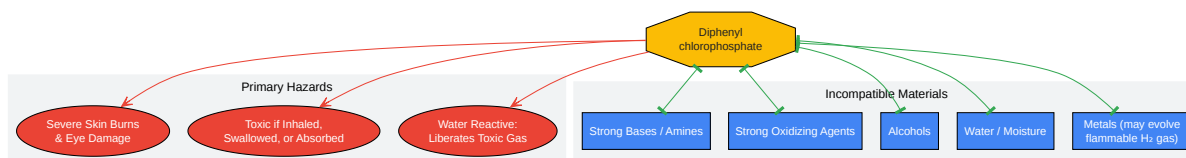
Chemical Hazards and Incompatibilities

Diphenyl chlorophosphate is a reactive chemical that poses several hazards. It is incompatible with a range of substances, and mixing can lead to dangerous reactions.^{[1][13][14]}

Table 2: Chemical Properties and Hazards

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ ClO ₃ P	
Molecular Weight	268.63 g/mol	
Appearance	Colorless to light yellow liquid	[2][16]
Boiling Point	314-316 °C @ 272 mmHg	[2]
Flash Point	> 113 °C (> 235 °F)	[2]
Specific Gravity	1.290 - 1.296 g/mL	[2]
Water Solubility	Insoluble, reacts with water	[1][13]

The substance itself is non-combustible but may decompose upon heating to produce corrosive and toxic fumes, including oxides of phosphorus, carbon oxides, and hydrogen chloride gas.[1][2][14]



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Caption: Key hazards and material incompatibilities for Diphenyl chlorophosphate.

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